

Introduction: The Significance of Strategic Fluorination in Complex Molecules

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Compound of Interest

Compound Name: 3,3',5,5'-
Tetrakis(trifluoromethyl)benzhydrol

CAS No.: 87901-76-6

Cat. No.: B1306020

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3,3',5,5'-Tetrakis(trifluoromethyl)benzhydrol is a highly fluorinated, sterically hindered secondary alcohol. Its structure is based on a diphenylmethanol (benzhydrol) core, distinguished by the presence of four trifluoromethyl (-CF₃) groups symmetrically positioned on its two phenyl rings. This extensive fluorination is not a trivial modification; it fundamentally alters the molecule's physicochemical and biological properties.

The trifluoromethyl group is a cornerstone of modern medicinal chemistry.^{[1][2]} Its strong electron-withdrawing nature and high lipophilicity can drastically improve a drug candidate's metabolic stability, membrane permeability, and binding affinity to biological targets.^[3] The benzhydryl motif itself is recognized as a privileged pharmacophore, particularly in antihistaminic and neuroactive drugs. Therefore, **3,3',5,5'-tetrakis(trifluoromethyl)benzhydrol** represents a unique chemical entity, serving as a valuable building block for synthesizing novel compounds with potentially enhanced pharmacological profiles and as a specialized tool in materials science. This guide provides a comprehensive overview of its properties, synthesis, characterization, and applications.

Part 1: Core Physicochemical and Structural Data

The defining characteristics of **3,3',5,5'-Tetrakis(trifluoromethyl)benzhydrol** are summarized below. The four trifluoromethyl groups create a molecule with significant molecular weight and a high fluorine content, which dictates its solubility, reactivity, and analytical signatures.

Property	Value	Source(s)
Molecular Weight	456.23 g/mol	[4][5]
Molecular Formula	C ₁₇ H ₈ F ₁₂ O	[4][5]
CAS Number	87901-76-6	[4][6]
IUPAC Name	bis[3,5-bis(trifluoromethyl)phenyl]methanol	[5]
Synonyms	Di[3,5-di(trifluoromethyl)phenyl]methanol	[5]
Melting Point	147°C to 149°C	[5]
Appearance	White to off-white crystalline solid	N/A

Part 2: Synthesis and Analytical Validation

The synthesis of highly functionalized benzhydrols requires precise control of reaction conditions to achieve high yields and purity. The most common and reliable method involves a Grignard reaction, a classic carbon-carbon bond-forming strategy.

Recommended Synthesis Protocol: Grignard Reaction

This protocol outlines the synthesis starting from 3,5-bis(trifluoromethyl)bromobenzene. The causality for this choice rests on the commercial availability of the starting material and the robustness of the Grignard reaction for forming the central carbinol carbon. The subsequent reduction of the intermediate ketone is a standard and high-yielding transformation.

Step 1: Formation of the Grignard Reagent

- **Apparatus Setup:** Assemble a three-necked, flame-dried flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet. Ensure all glassware is scrupulously dry to prevent quenching of the Grignard reagent.
- **Reagent Preparation:** Place magnesium turnings in the flask. In the dropping funnel, add a solution of 3,5-bis(trifluoromethyl)bromobenzene in anhydrous tetrahydrofuran (THF).
- **Initiation and Reaction:** Add a small portion of the bromide solution to the magnesium. Initiation may require gentle heating or the addition of an iodine crystal. Once the reaction begins (as evidenced by bubbling and heat generation), add the remaining bromide solution dropwise at a rate that maintains a gentle reflux.
- **Completion:** After the addition is complete, continue to stir the mixture at reflux for an additional 1-2 hours to ensure complete formation of the Grignard reagent, $[3,5-(\text{CF}_3)_2\text{C}_6\text{H}_3]\text{MgBr}$.

Step 2: Reaction with an Ester and Hydrolysis

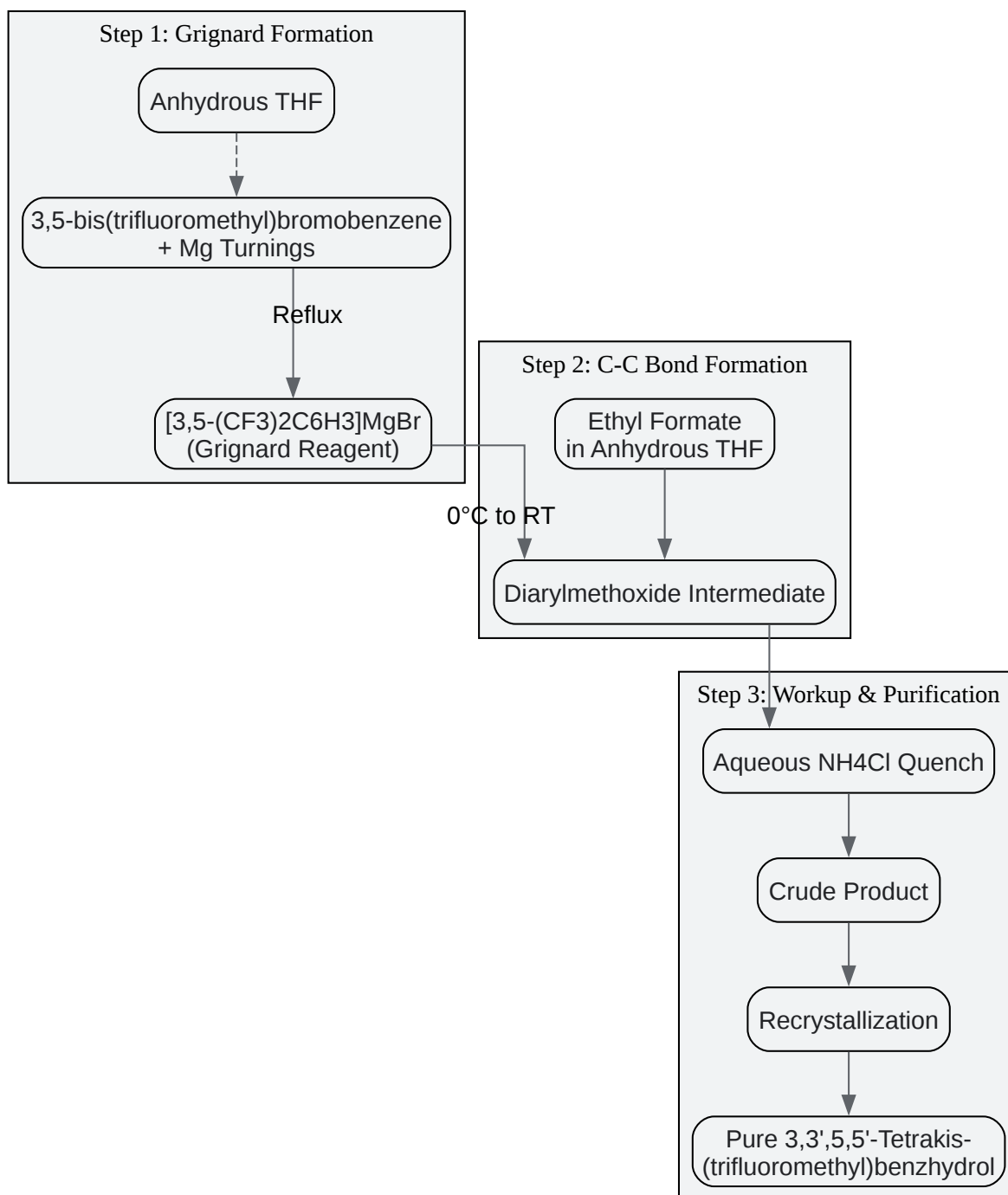
- **Carbinol Formation:** Cool the Grignard solution to 0°C in an ice bath. Add a solution of an appropriate ester, such as ethyl formate, in anhydrous THF dropwise via the addition funnel. This reaction forms the diarylmethoxide intermediate.
- **Quenching and Hydrolysis:** After stirring for several hours, slowly and carefully quench the reaction by adding a saturated aqueous solution of ammonium chloride (NH_4Cl).^[7] This hydrolyzes the magnesium alkoxide to the desired benzhydrol. The use of NH_4Cl provides a mildly acidic workup, minimizing potential side reactions.

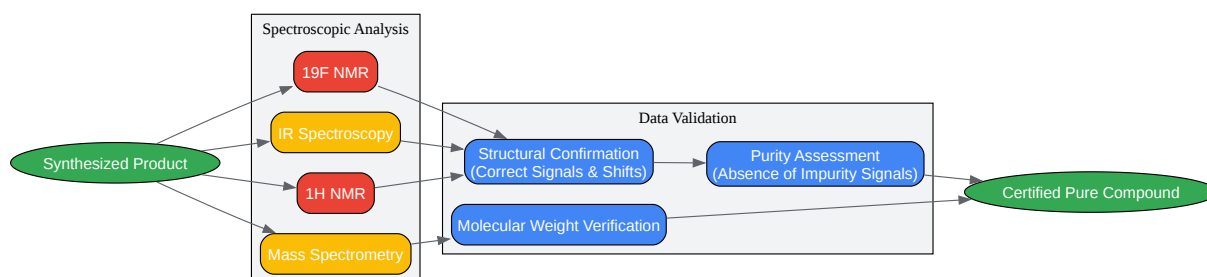
Step 3: Extraction and Purification

- **Phase Separation:** Transfer the reaction mixture to a separatory funnel. Extract the aqueous layer multiple times with diethyl ether or ethyl acetate.
- **Washing:** Combine the organic extracts and wash sequentially with water and brine to remove inorganic salts.

- Drying and Concentration: Dry the organic phase over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent using a rotary evaporator.
- Purification: The crude product is typically a solid. Purify via recrystallization from a suitable solvent system (e.g., hexanes/ethyl acetate) to yield pure **3,3',5,5'-tetrakis(trifluoromethyl)benzhydrol**.

Diagram of the Synthetic Workflow:





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